

sec-Butylcyclohexane: A Thermodynamic Properties Database

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Compound of Interest

Compound Name: *sec-Butylcyclohexane*

Cat. No.: *B1581254*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available thermodynamic properties of **sec-butylcyclohexane**. Due to the limited availability of a complete experimental database for **sec-butylcyclohexane**, this document presents the known data for the target compound and supplements it with a more extensive dataset for the closely related isomer, n-butylcyclohexane, for comparative purposes. Furthermore, this guide details the standard experimental methodologies employed for the determination of key thermodynamic parameters.

Data Presentation

The following tables summarize the available quantitative thermodynamic data for **sec-butylcyclohexane** and n-butylcyclohexane.

Table 1: Thermodynamic Properties of **sec-Butylcyclohexane**

Property	Value	Phase	Method
Molar Mass	140.27 g/mol	-	Calculated
Enthalpy of Formation ($\Delta_f H^\circ$)	-71.6 ± 0.7 kcal/mol	Gas	Combustion Calorimetry

Table 2: Thermodynamic Properties of n-Butylcyclohexane (for comparison)

Property	Value	Units	Temperature (K)	Phase
Enthalpy of Formation ($\Delta_f H^\circ$)	-263.2 ± 1.3	kJ/mol	298.15	Liquid
Enthalpy of Combustion ($\Delta_c H^\circ$)	-6530.3 ± 1.2	kJ/mol	298.15	Liquid
Standard Entropy (S°)	344.97	J/mol·K	298.15	Liquid
Heat Capacity (C_p)	271.04	J/mol·K	298.15	Liquid

Experimental Protocols

The determination of the thermodynamic properties of organic compounds like **sec-butylcyclohexane** relies on a suite of well-established experimental techniques. The following sections detail the methodologies for measuring key thermodynamic parameters.

Combustion Calorimetry for Enthalpy of Formation

The standard enthalpy of formation ($\Delta_f H^\circ$) is determined indirectly through the measurement of the enthalpy of combustion ($\Delta_c H^\circ$) using a bomb calorimeter.

Methodology:

- **Sample Preparation:** A precisely weighed sample of the substance (**sec-butylcyclohexane**) is placed in a crucible within a high-pressure vessel, the "bomb."
- **Pressurization:** The bomb is filled with pure oxygen to a high pressure (typically 25-35 atm) to ensure complete combustion.
- **Immersion:** The sealed bomb is immersed in a known quantity of water in a well-insulated calorimeter.

- **Ignition and Measurement:** The sample is ignited electrically, and the resulting temperature change of the water is meticulously recorded.
- **Calibration:** The heat capacity of the calorimeter system is determined by combusting a standard substance with a known heat of combustion, such as benzoic acid.
- **Calculation:** The heat released by the combustion of the sample is calculated from the temperature rise and the heat capacity of the calorimeter. After applying corrections for the heat of formation of the final products (CO₂ and H₂O) and other side reactions, the standard enthalpy of combustion is determined. The enthalpy of formation is then calculated using Hess's Law.

Adiabatic Calorimetry for Heat Capacity

Adiabatic calorimetry is a precise method for measuring the heat capacity (C_p) of a substance as a function of temperature.

Methodology:

- **Sample Containment:** A known mass of the sample is sealed in a calorimeter vessel.
- **Thermal Isolation:** The calorimeter is placed within an adiabatic shield, which is maintained at the same temperature as the calorimeter to prevent heat exchange with the surroundings.
- **Heating:** A measured amount of electrical energy is supplied to a heater within the calorimeter, causing a small increase in the temperature of the sample.
- **Temperature Measurement:** The temperature of the sample is precisely measured before and after the energy input.
- **Calculation:** The heat capacity is calculated by dividing the electrical energy supplied by the resulting temperature change and the molar amount of the sample. This process is repeated over a range of temperatures to determine the temperature dependence of the heat capacity.

Vapor Pressure Measurement for Enthalpy of Vaporization

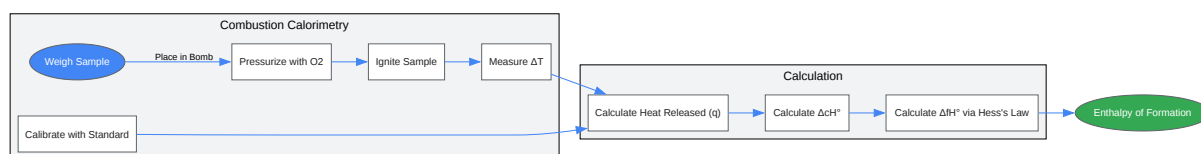
The enthalpy of vaporization ($\Delta_{\text{vap}}H$) can be determined by measuring the vapor pressure of the liquid as a function of temperature and applying the Clausius-Clapeyron equation.

Methodology:

- **Apparatus:** A static or ebulliometric apparatus is used. In a static apparatus, the liquid is placed in a thermostated vessel connected to a pressure-measuring device. An ebulliometer measures the boiling temperature of the liquid at a controlled pressure.
- **Degassing:** The liquid sample is thoroughly degassed to remove any dissolved air.
- **Temperature and Pressure Measurement:** The vapor pressure of the liquid is measured at various controlled temperatures.
- **Data Analysis:** The natural logarithm of the vapor pressure ($\ln P$) is plotted against the reciprocal of the absolute temperature ($1/T$).
- **Calculation:** According to the Clausius-Clapeyron equation, the slope of the resulting straight line is equal to $-\Delta_{\text{vap}}H/R$, where R is the ideal gas constant. From this slope, the enthalpy of vaporization can be calculated.

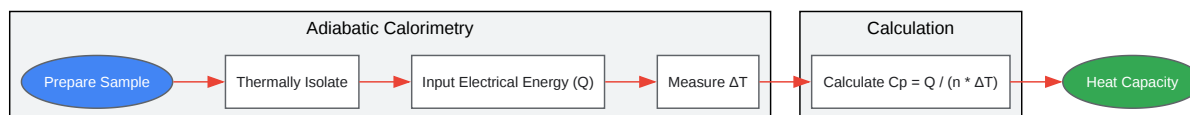
Visualizations

The following diagrams illustrate the logical workflows for the experimental determination of thermodynamic properties.



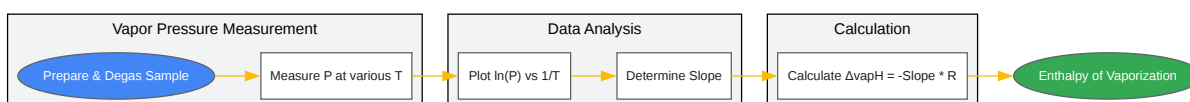
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Caption: Workflow for Determining Enthalpy of Formation.



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Caption: Workflow for Determining Heat Capacity.



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Caption: Workflow for Determining Enthalpy of Vaporization.

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